

Application Notes and Protocols for the NMR Spectroscopic Analysis of Nidurufin

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Compound of Interest

Compound Name: *Nidurufin*

Cat. No.: *B1678768*

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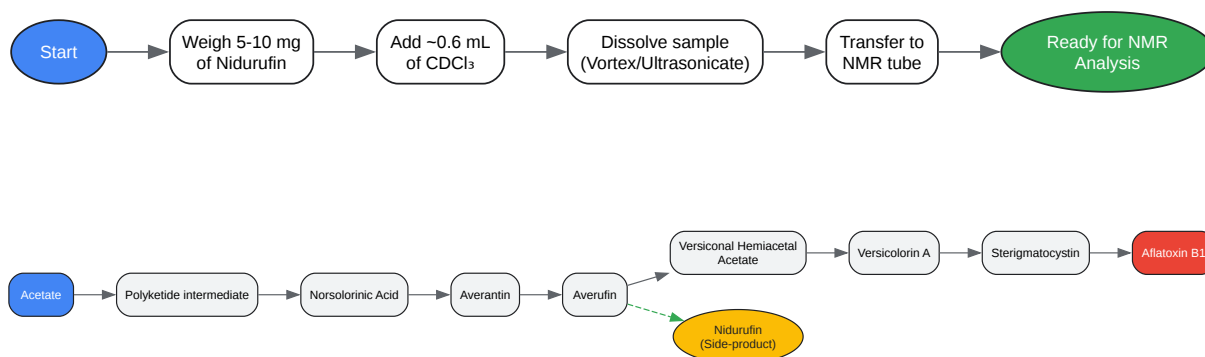
Introduction

Nidurufin is a key anthraquinone pigment and a known side-product of the aflatoxin biosynthetic pathway in several species of *Aspergillus*, notably *Aspergillus nidulans*.^[1] As a secondary metabolite, its structural elucidation and characterization are crucial for understanding the intricate biochemical pathways of aflatoxin production, a class of mycotoxins with significant implications for food safety and human health. Nuclear Magnetic Resonance (NMR) spectroscopy is an indispensable tool for the unambiguous structure determination and purity assessment of natural products like **Nidurufin**.

These application notes provide a comprehensive guide to the NMR spectroscopy of **Nidurufin**, including detailed data presentation, experimental protocols, and visualizations of its biochemical context. This information is intended to assist researchers in the identification, characterization, and further investigation of **Nidurufin** and related compounds.

Chemical Structure

The chemical structure of **Nidurufin** is presented below:



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References

- 1. researchgate.net [researchgate.net]
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